

challenges in the characterization of 4-(4-Iodophenyl)-3-thiosemicarbazide

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Compound of Interest

Compound Name: 4-(4-Iodophenyl)-3-thiosemicarbazide

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Technical Support Center: 4-(4-Iodophenyl)-3-thiosemicarbazide

This guide is designed to assist researchers, scientists, and drug development professionals in overcoming common challenges encountered during the synthesis, purification, and characterization of **4-(4-Iodophenyl)-3-thiosemicarbazide**.

Frequently Asked Questions (FAQs)

Q1: What are the basic physical and chemical properties of **4-(4-Iodophenyl)-3-thiosemicarbazide**?

A1: Key properties are summarized in the table below.

Property	Value	Source
Molecular Formula	C7H8IN3S	[1][2][3]
Molecular Weight	293.13 g/mol	[1]
Melting Point	~200°C (with decomposition)	[1]
Appearance	Typically a solid	[4][5]
Density	1.974 g/cm ³	[1]
Boiling Point	353.4°C at 760 mmHg	[1]
Flash Point	167.5°C	[1]
LogP	2.61550	[1]

Q2: What is a general synthetic route for **4-(4-iodophenyl)-3-thiosemicarbazide**?

A2: Thiosemicarbazides are commonly synthesized through the reaction of a substituted isothiocyanate with hydrazine hydrate.[6] For **4-(4-iodophenyl)-3-thiosemicarbazide**, the synthesis involves the reaction of 4-iodophenyl isothiocyanate with hydrazine. These reactions are typically carried out in an organic solvent like ethanol.[7]

Q3: What are the primary applications of this compound?

A3: Thiosemicarbazides and their derivatives are versatile intermediates in the synthesis of various heterocyclic compounds with significant biological activities.[7][8][9] They are known to exhibit a wide range of pharmacological properties, including antibacterial, antifungal, antiviral, and antitumor activities.[8][10][11] Specifically, arylthiosemicarbazide derivatives have been investigated as tyrosinase inhibitors and for their potential against *Toxoplasma gondii*. [11]

Q4: Which spectroscopic techniques are used to characterize **4-(4-iodophenyl)-3-thiosemicarbazide**?

A4: Standard characterization involves a combination of techniques:

- ¹H and ¹³C NMR: To elucidate the chemical structure. In ¹H-NMR spectra of similar thiosemicarbazides, N-H protons typically appear as singlets at high chemical shifts (e.g.,

around 9-12 ppm).[8][12]

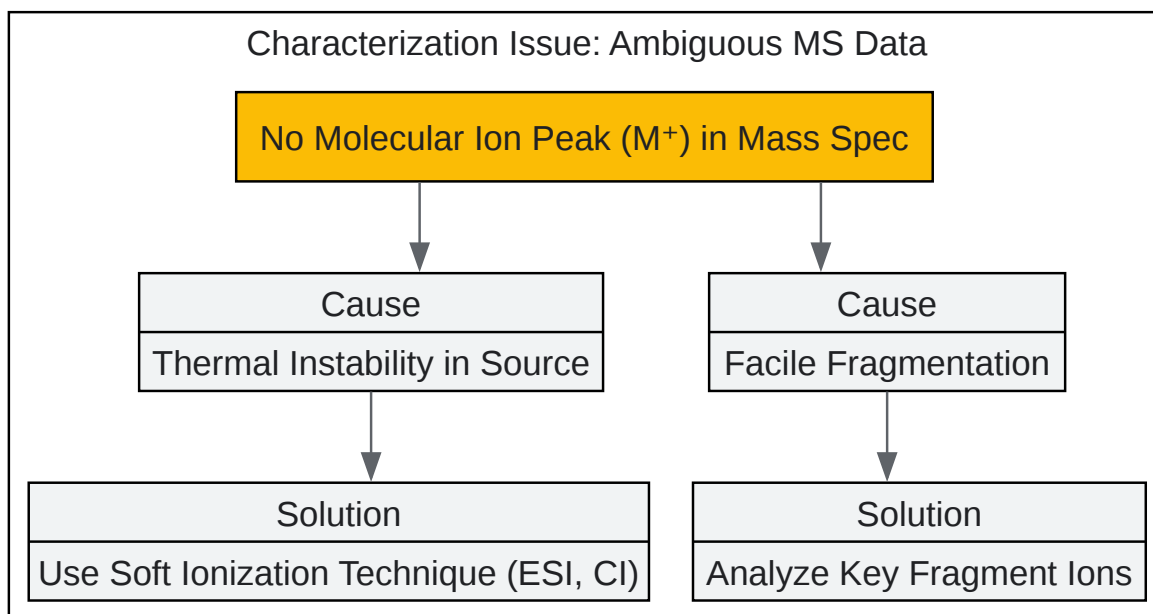
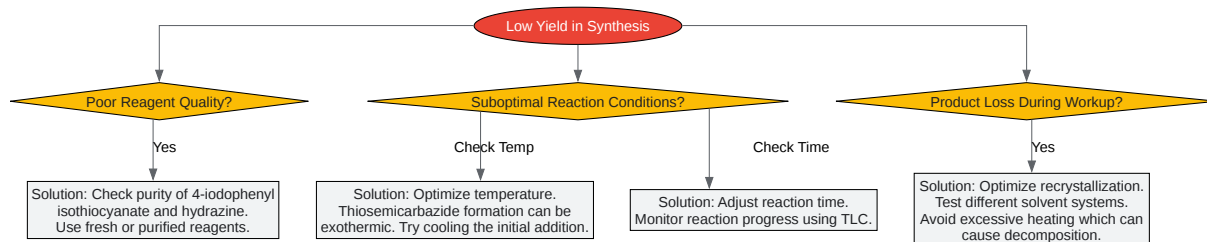
- Infrared (IR) Spectroscopy: To identify functional groups. Key stretching bands include N-H, C=S, and C=N (if derivatized).[8][12]
- Mass Spectrometry (MS): To confirm the molecular weight and fragmentation pattern.[2][8]
- Elemental Analysis: To determine the elemental composition (C, H, N, S).[8]

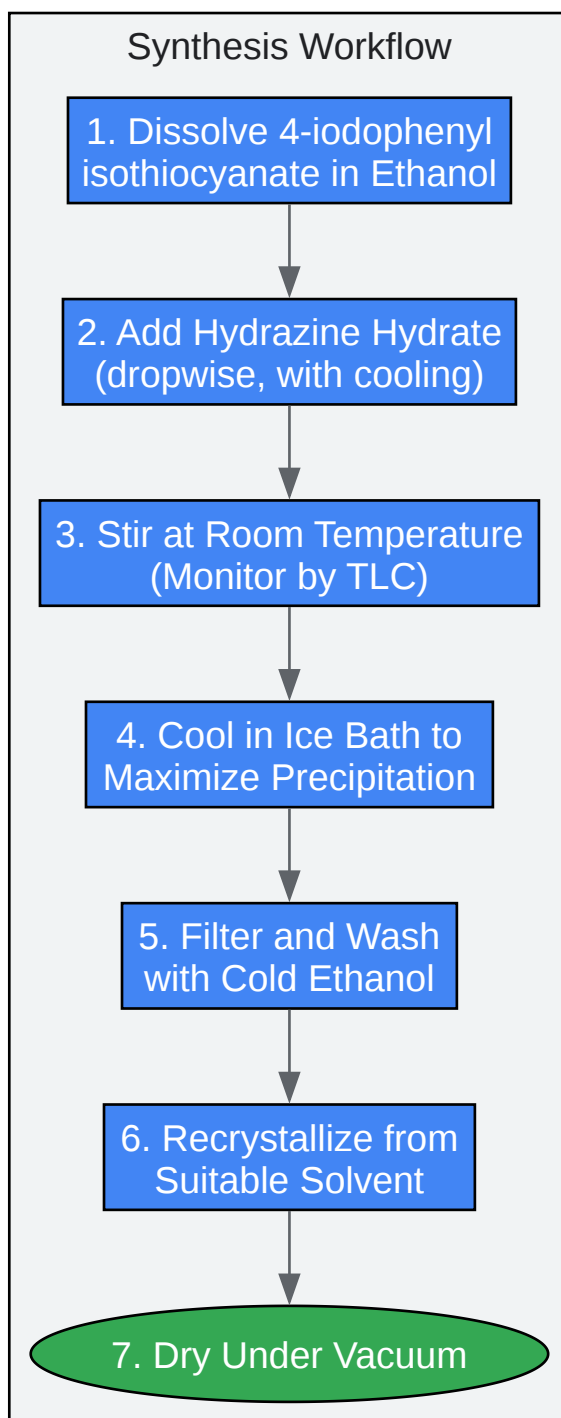
Troubleshooting Guides

Synthesis & Purification

Q1: My synthesis of **4-(4-Iodophenyl)-3-thiosemicarbazide** resulted in a very low yield. What are the possible causes and solutions?

A1: Low yields can stem from several factors. Refer to the troubleshooting workflow below.





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